

Geranyl caproate proper disposal procedures

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Compound of Interest

Compound Name: Geranyl caproate

CAS No.: 10032-02-7

Cat. No.: B159425

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This guide outlines the scientifically validated disposal procedures for **Geranyl Caproate** (CAS: 10032-02-7).^{[1][2][3][4]} It is designed for laboratory personnel and safety officers requiring immediate, actionable protocols that comply with environmental safety standards and chemical hygiene best practices.^{[2][4]}

Part 1: Executive Safety Directive

CRITICAL PROHIBITION:

- NEVER dispose of **Geranyl Caproate** down the drain.^{[1][2]}
- Reasoning: Although **Geranyl Caproate** is a biodegradable ester, it exhibits significant aquatic toxicity (H411/H412) and high lipophilicity (LogP ~6.23).^{[1][2][4]} Discharge into municipal water systems can bypass standard treatment filtration, accumulating in biosolids and disrupting aquatic ecosystems.^{[2][4]}

IMMEDIATE ACTION:

- Classification: Treat as Non-Halogenated Organic Solvent Waste.^{[1][2]}
- Disposal Method: High-temperature chemical incineration.^{[1][2][3]}

Part 2: Chemical Profile & Risk Assessment

Effective disposal requires understanding the physicochemical properties driving the hazard profile.[\[2\]](#)[\[3\]](#)

Parameter	Data	Disposal Implication
CAS Number	10032-02-7	Unique identifier for waste manifesting. [1] [2] [3] [4]
Flash Point	> 93.3°C (> 200°F)	Classified as Combustible (not Flammable). [1] [2] [4] [5] Does not typically trigger RCRA D001 unless mixed with lower flashpoint solvents. [3]
Water Solubility	Insoluble (< 1 mg/L)	Will form a surface film on water; requires phase separation if mixed with aqueous waste. [1] [2]
Specific Gravity	~0.89 g/mL	Floats on water. [1] [2]
Reactivity	Stable	Incompatible with strong oxidizing agents (e.g., nitric acid, perchlorates). [1] [2] [4]
GHS Hazard	Aquatic Chronic 2/3	Must be segregated from clean water streams. [1] [2] [3]

Part 3: Waste Characterization & Segregation

To ensure a self-validating disposal system, waste must be segregated based on chemical compatibility rather than just "waste" status.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The Segregation Protocol

- Primary Stream: Organic Waste (Non-Halogenated).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Rationale: **Geranyl caproate** contains only Carbon, Hydrogen, and Oxygen.[2][4] It burns cleanly without generating acidic gases (like HCl), making it suitable for standard fuel blending or incineration.[2][4]
- Prohibited Mixtures (Incompatibility):
 - Do NOT mix with Oxidizers: Mixing with concentrated Nitric Acid or Peroxides can cause exothermic ester hydrolysis or combustion.[2]
 - Do NOT mix with Strong Bases: Mixing with NaOH/KOH causes saponification, generating heat and soap solids that can clog waste lines.[2][4]

Container Selection

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.[1][2][3][4]
 - Avoid: Low-grade plastics that may swell upon long-term exposure to terpenes/esters.[1][2][3][4]
- Labeling: Must read "NON-HALOGENATED ORGANIC WASTE" with constituents listed as "**Geranyl Caproate**." [2]

Part 4: Step-by-Step Disposal Workflows

Protocol A: Routine Liquid Waste Disposal

For pure chemical or reaction mixtures.[1][2][4]

- Phase Inspection: Check if the waste is a single phase.[2] If mixed with water, **Geranyl Caproate** will form the top layer.[2][4]
- Consolidation: Pour into the Non-Halogenated Organic Solvent carboy.
 - Self-Validation Check: Ensure the carboy is grounded (if metal) or bonded.[1][2] Although the flashpoint is high, static accumulation in organic esters is a risk during fast pouring.[2][4]
- Manifesting: Record volume added to the waste log.

- Final Disposal: Transfer to EHS/Facilities for Fuel Blending or Incineration.[1][2]

Protocol B: Spill Cleanup (Solid Waste)

For accidental benchtop spills.[1][2][4]

- Isolation: Remove ignition sources (Hot plates, open flames).[2]
- Absorption: Use an inert absorbent (Vermiculite, Sand, or Universal Spill Pads).[2][4][5]
 - Note: Do not use combustible materials like sawdust, as this increases fire load.[2][4]
- Collection: Scoop absorbed material into a wide-mouth HDPE jar.
- Labeling: Label as "Solid Debris Contaminated with **Geranyl Caproate**."
- Disposal: Ship for incineration.

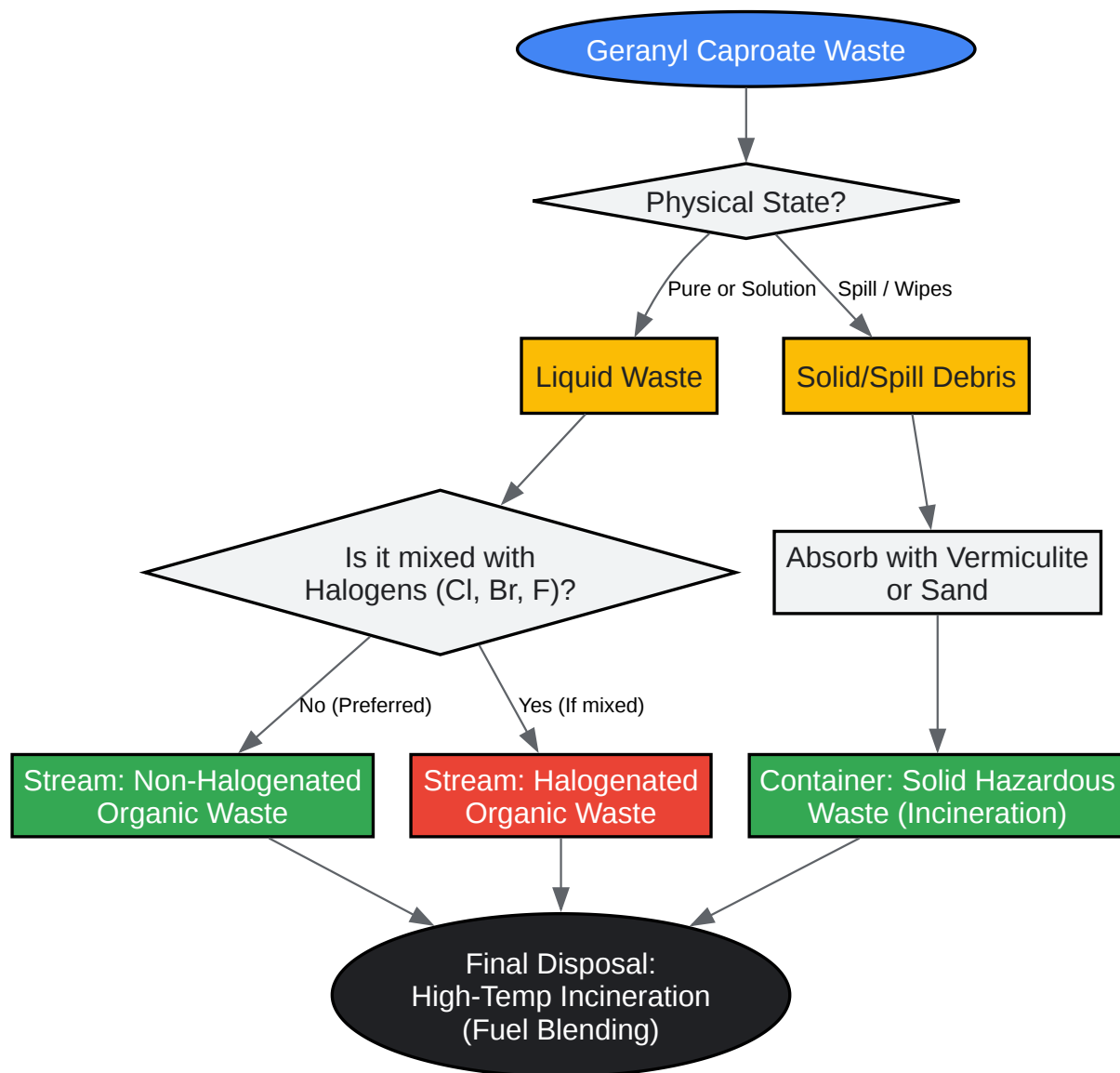
Protocol C: Empty Container Management

For original reagent bottles.

- Triple Rinse: Rinse the empty bottle 3 times with a small volume of Ethanol or Acetone.[2]
- Rinsate Disposal: Pour the rinsate into the Organic Waste container (Protocol A).[1][2]
- Defacing: Cross out the label and mark "EMPTY."[2]
- Recycling/Trash: Once volatile solvents have evaporated in a fume hood, the glass container can be recycled or discarded as general glass trash (depending on local regulations).[2]

Part 5: Decision Logic & Workflow Visualization

The following diagram illustrates the decision-making process for disposing of **Geranyl Caproate**, ensuring compliance and safety.



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Figure 1: Logic flow for the segregation and disposal of **Geranyl Caproate** waste streams.

Part 6: References

- National Center for Biotechnology Information (NCBI). (2024).[1][2] PubChem Compound Summary for CID 24837, Geranyl hexanoate. Retrieved from [[Link](#)]

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- U.S. Environmental Protection Agency (EPA). (2024).[1][2] Resource Conservation and Recovery Act (RCRA) Orientation Manual: Waste Identification. Retrieved from [\[Link\]](#)[1][2][4]

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